

# An In-Depth Technical Guide to the Solubility of Kaempferol-3-O-rhamnoside

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## Compound of Interest

Compound Name: Kaempferol-3-O-rhamnoside

Cat. No.: B15156222

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Kaempferol-3-O-rhamnoside**, a naturally occurring flavonol glycoside. Also known as Afzelin, this compound is of significant interest in pharmaceutical research due to its potential therapeutic properties.[\[1\]](#) Understanding its solubility in various solvents is critical for developing effective formulations and delivery systems.

## Quantitative Solubility Data

The solubility of **Kaempferol-3-O-rhamnoside** has been evaluated in several common laboratory solvents. The following table summarizes the available quantitative data. It is important to note that some discrepancies exist in the reported values, which may be attributed to variations in experimental conditions such as temperature and the purity of the compound and solvents.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mM)	Source(s)
Methanol	25	50	115.64	ChemicalBook
Ethanol	25	12 - 50	27.75 - 115.64	TargetMol, AbMole BioScience, GlpBio
DMSO	Not Specified	1 - 7.57	2.31 - 17.51	MedChemExpress, GlpBio
Water	Not Specified	Poorly soluble	Not Applicable	CymitQuimica

Note: The molecular weight of **Kaempferol-3-O-rhamnoside** is 432.38 g/mol .

## Experimental Protocols for Solubility Determination

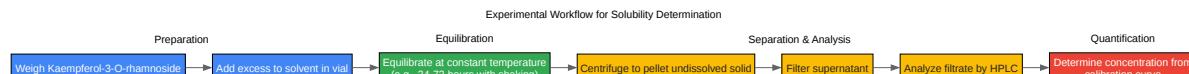
A standardized method for determining the solubility of flavonoid glycosides like **Kaempferol-3-O-rhamnoside** is crucial for obtaining reproducible results. The following is a generalized experimental protocol based on common laboratory practices for solubility assessment.

## Materials and Equipment

- **Kaempferol-3-O-rhamnoside** (high purity)
- Solvents (e.g., water, methanol, ethanol, DMSO) of analytical grade
- Analytical balance
- Vortex mixer
- Thermostatic shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)

- Syringe filters (0.22  $\mu$ m)
- Glass vials with screw caps

## Experimental Workflow



### Kaempferol-3-O-rhamnoside Inhibition of MAPK Pathway

Kaempferol-3-O-rhamnoside

Inhibits  
phosphorylation

MAPKKK

Phosphorylates

MAPKK

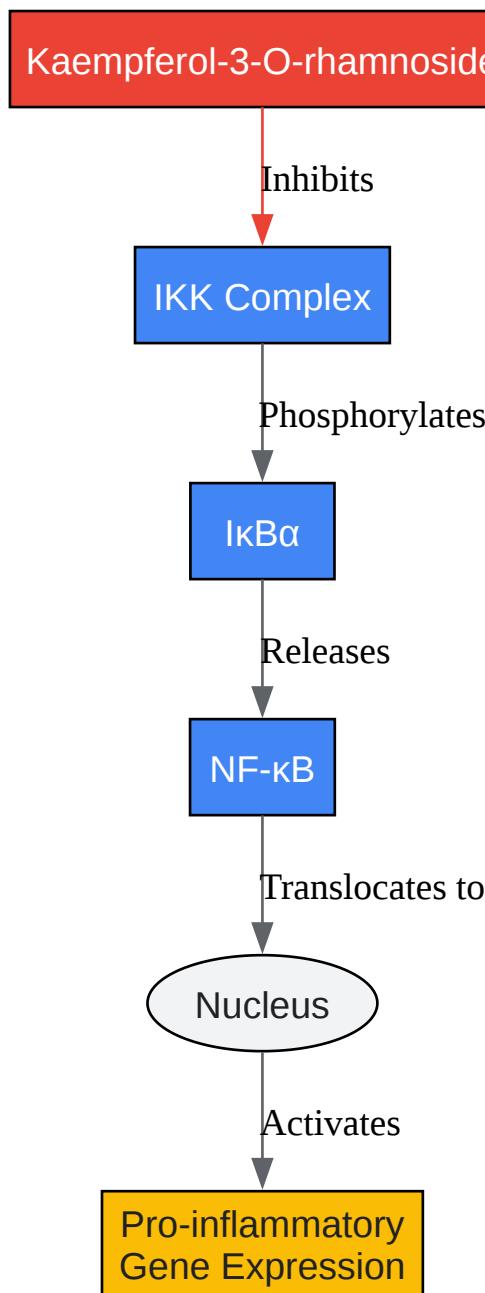
Phosphorylates

MAPK  
(e.g., p38)

Leads to

Inflammatory Response

## Kaempferol-3-O-rhamnoside and the NF-κB Pathway

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## References

- 1. Afzelin - Wikipedia [en.wikipedia.org]
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